

# Application Notes and Protocols: Bis-PEG7-PFP Ester in Targeted Drug Delivery Systems

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## Compound of Interest

Compound Name: **Bis-PEG7-PFP ester**

Cat. No.: **B606184**

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## Introduction

**Bis-PEG7-PFP ester** is a homobifunctional crosslinker that plays a pivotal role in the development of advanced targeted drug delivery systems. This reagent features two pentafluorophenyl (PFP) ester reactive groups at either end of a 7-unit polyethylene glycol (PEG) spacer. The PFP esters readily react with primary and secondary amines to form stable amide bonds, making this crosslinker ideal for conjugating targeting ligands, such as antibodies or peptides, to drug carriers like nanoparticles, or for creating drug-biomolecule conjugates.<sup>[1]</sup> <sup>[2]</sup> The hydrophilic PEG7 linker enhances the solubility and biocompatibility of the resulting conjugate, which can improve its pharmacokinetic profile by reducing aggregation and minimizing immunogenicity.<sup>[3]</sup> PFP esters offer the advantage of being less susceptible to hydrolysis in aqueous environments compared to more common N-hydroxysuccinimide (NHS) esters, leading to more efficient and controlled conjugation reactions.<sup>[4]</sup>

These application notes provide a comprehensive overview of the utility of **Bis-PEG7-PFP ester** in targeted drug delivery, including its chemical properties, detailed experimental protocols for nanoparticle functionalization, and illustrative data.

## Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Bis-PEG7-PFP ester** is crucial for its effective use in bioconjugation.

Property	Value	Reference
Chemical Name	bis(perfluorophenyl) 4,7,10,13,16,19,22- heptaoxapentacosanedioate	[5]
Molecular Formula	C <sub>30</sub> H <sub>32</sub> F <sub>10</sub> O <sub>11</sub>	[5][6]
Molecular Weight	758.56 g/mol	[5][6]
Appearance	White to off-white solid or oil	N/A
Solubility	Soluble in DMSO, DMF, and other organic solvents	[5]
Reactive Groups	Pentafluorophenyl (PFP) Ester	[1][2]
Reactivity	Reacts with primary and secondary amines	[4]
Storage	Store at -20°C, desiccated	[6]

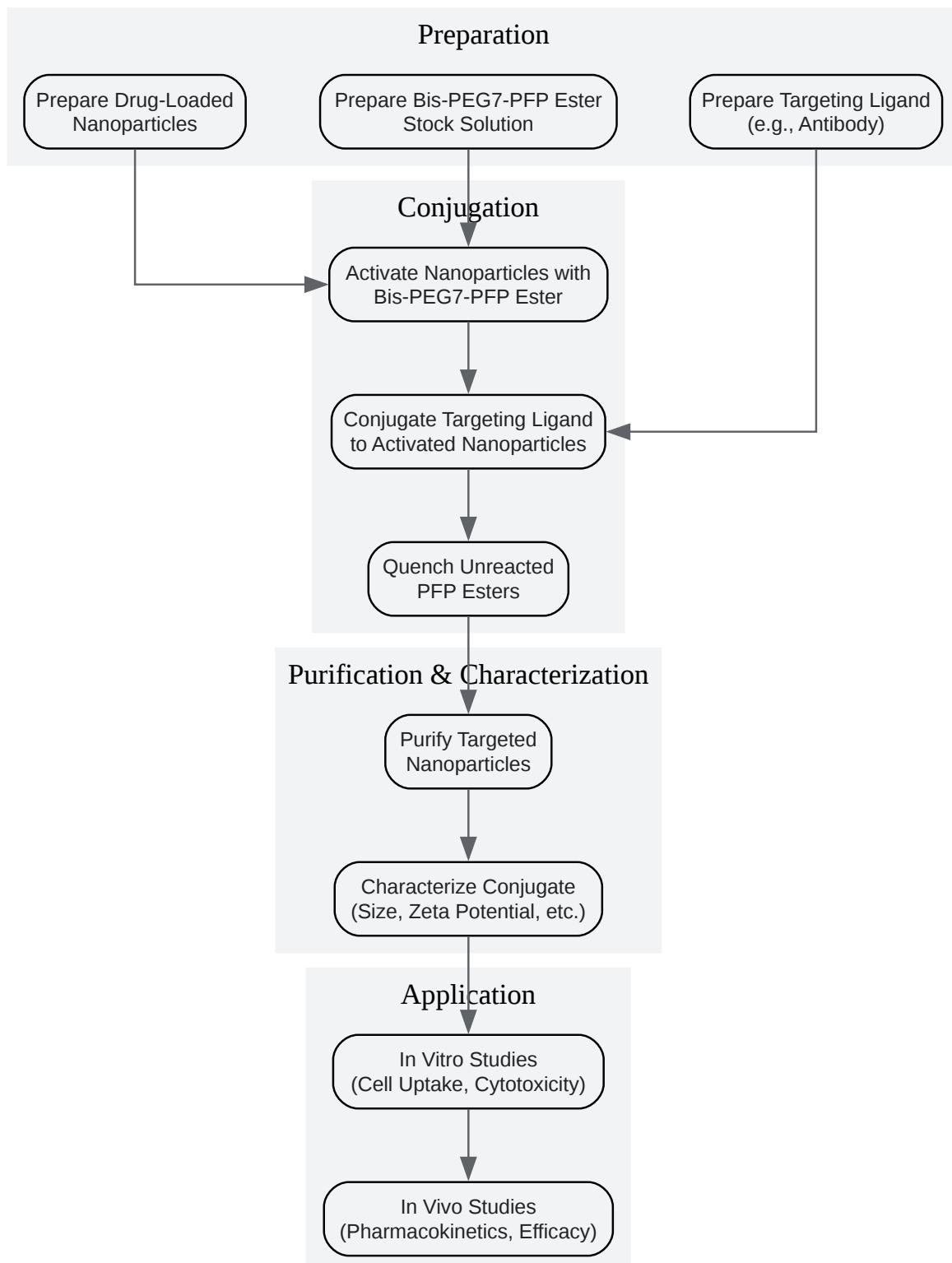
## Key Applications in Targeted Drug Delivery

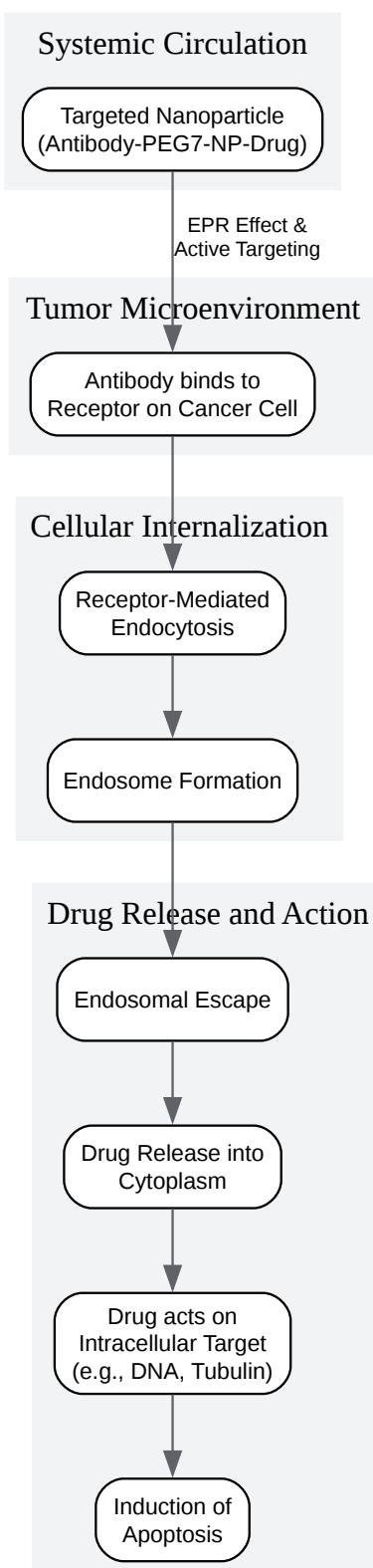
**Bis-PEG7-PFP ester** is a versatile tool for the construction of sophisticated drug delivery vehicles. Its primary applications include:

- Antibody-Drug Conjugates (ADCs): The PFP esters can react with lysine residues on an antibody to attach a cytotoxic drug, creating a targeted therapeutic.
- Nanoparticle Functionalization: Targeting ligands (e.g., antibodies, peptides, aptamers) can be conjugated to the surface of drug-loaded nanoparticles to facilitate their specific uptake by cancer cells or other target cells.[7]
- PROTACs: This linker can be used in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to selectively degrade target proteins.[8][9]
- Surface Modification: Modifying the surface of medical devices or implants to improve their biocompatibility.

# Experimental Workflow for Nanoparticle Functionalization

The following diagram outlines the general workflow for utilizing **Bis-PEG7-PFP ester** to create targeted drug-loaded nanoparticles.



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